

Safe Disposal of Pexidartinib in a Laboratory Setting

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Compound of Interest		
Compound Name:	Pexidartinib	
Cat. No.:	B1662808	Get Quote

The proper disposal of **pexidartinib**, a multi-targeted receptor tyrosine kinase inhibitor, is crucial for ensuring laboratory safety and environmental protection.[1] As with any active pharmaceutical ingredient, disposal procedures must adhere to strict regulatory guidelines to prevent contamination and potential harm.[2] This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate handling and disposal of **pexidartinib** waste.

Hazard Profile and Classification

Pexidartinib's classification can vary between suppliers, necessitating a cautious approach. While some Safety Data Sheets (SDS) state the substance is not classified according to the Globally Harmonized System (GHS), others indicate it may be harmful if swallowed and can cause skin, eye, and respiratory irritation.[3][4] Furthermore, one source indicates it can cause damage to organs through prolonged or repeated exposure.[5] Due to its potent pharmacological activity and these potential hazards, pexidartinib waste should be handled as potentially hazardous material.

There are conflicting reports on its environmental hazard. One SDS lists it as "Water hazard class 1 (Self-assessment): slightly hazardous for water," while another classifies it as "Water hazard class (WGK): 3 - severe hazard to waters".[3][5] This discrepancy underscores the importance of preventing any release into the environment.[4][6]

Table 1: Summary of **Pexidartinib** Hazard Classifications from Safety Data Sheets



Hazard Category	Classification Source 1[3]	Classification Source 2[4]	Classification Source 3[5]
GHS Classification	Not Classified	Harmful if swallowed; Causes skin, eye, and respiratory irritation.[4]	Causes damage to organs through prolonged or repeated exposure.[5]
Water Hazard Class	Class 1 (Slightly Hazardous)	Not Specified	Class 3 (Severely Hazardous)

Procedural Guide for Pexidartinib Disposal

The recommended disposal method for **pexidartinib** is through a licensed chemical destruction facility, typically via controlled incineration.[6] Under no circumstances should **pexidartinib** or its containers be disposed of in standard trash or discharged into sewer systems.[6]

Step 1: Segregation and Collection

- Waste Identification: All materials contaminated with pexidartinib, including the pure compound, solutions, contaminated personal protective equipment (PPE) like gloves, and labware (e.g., vials, pipette tips), must be treated as chemical waste.[2]
- Containerization: Collect all **pexidartinib** waste in a dedicated, suitable, and clearly labeled container with a secure closure.[4][6] The container label should identify the contents as "**Pexidartinib** Waste" and include appropriate hazard symbols.

Step 2: On-Site Storage

- Location: Store the sealed waste container in a dry, cool, and well-ventilated area designated for chemical waste.
- Incompatibilities: Keep the waste container away from incompatible materials such as strong acids, alkalis, and strong oxidizing agents.[7][8]

Step 3: Final Disposal



- Professional Disposal Service: Arrange for the collection and disposal of the waste through a licensed hazardous waste management company.[6] This ensures compliance with all local, state, and federal regulations.[7][8]
- Recommended Method: The primary disposal method is high-temperature incineration in a
 facility equipped with flue gas scrubbing.[6] One SDS suggests that the material can be
 dissolved or mixed with a combustible solvent before being burned in a chemical incinerator.
 [4]

Step 4: Handling Contaminated Packaging

- Empty Containers: Empty pexidartinib containers should be triple-rinsed with a suitable solvent.[6] The rinsate must be collected and disposed of as pexidartinib waste.
- Decontaminated Packaging: After triple-rinsing, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill or recycled, depending on local regulations.

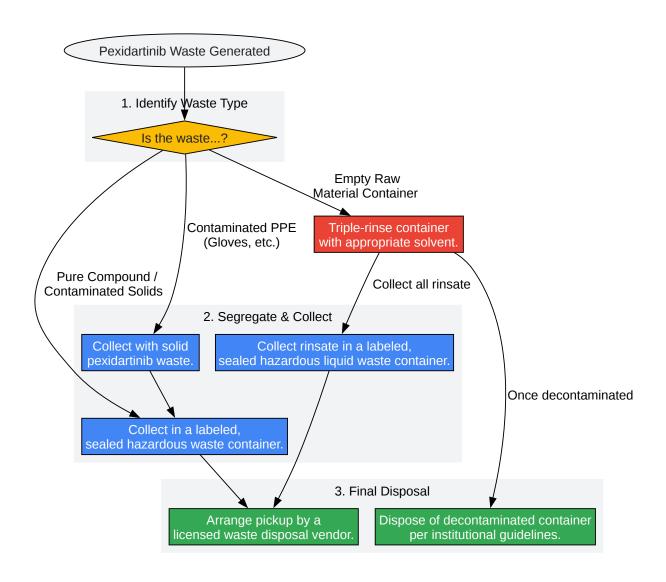
Experimental Protocols

This section is not applicable, as this document provides procedural guidance for chemical disposal rather than summarizing experimental research.

Pexidartinib Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **pexidartinib** and associated materials in a laboratory environment.





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